

# Benzyl Vinylcarbamate: A Technical Overview for Drug Development Professionals

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## Compound of Interest

Compound Name: *Benzyl vinylcarbamate*

Cat. No.: *B105125*

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CAS Number: 84713-20-2 Molecular Formula: C<sub>10</sub>H<sub>11</sub>NO<sub>2</sub>

This technical guide provides an in-depth overview of **benzyl vinylcarbamate**, a versatile reagent with applications in organic synthesis, particularly relevant to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a detailed synthesis protocol, and its known applications as a synthetic intermediate.

## Chemical and Physical Properties

**Benzyl vinylcarbamate** is a white to off-white solid at room temperature.<sup>[1]</sup> Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	177.20 g/mol	[2][3]
Melting Point	43-44 °C	[3]
Boiling Point	271.837 °C at 760 mmHg	[3]
Density	1.089 g/cm <sup>3</sup>	
Flash Point	118.203 °C	
Refractive Index	1.529	[3]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[3]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C	[3]

## Synthesis of Benzyl Vinylcarbamate

A scalable and efficient method for the preparation of **benzyl vinylcarbamate** involves the Curtius rearrangement of acryloyl azide to form vinyl isocyanate, which is then trapped by benzyl alcohol.[4] This process avoids the need for high-vacuum distillation or chromatography for purification.[4]

## Experimental Protocol

### Step 1: Synthesis of Acryloyl Azide[4]

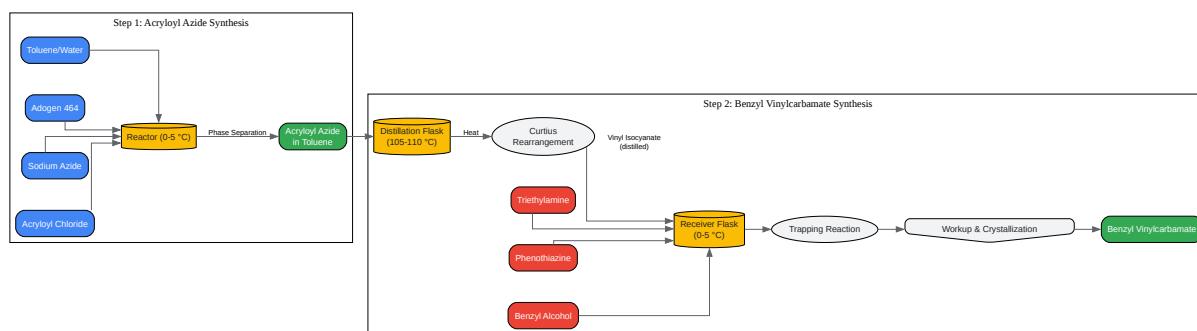
- A 1-liter reactor is charged with 68.4 g (1.05 mol) of sodium azide, 200 mL of water, 200 mL of toluene, and 0.09 g of Adogen 464 (methyltrialkylammonium chloride).
- The mixture is cooled in an ice-water bath while stirring.
- 90 g (1 mol) of acryloyl chloride is added dropwise over a period of 1.5 hours, maintaining the temperature between 0-5 °C.
- After the addition is complete, the mixture is stirred for an additional 45 minutes.

- The organic phase is separated and stored at 0-5 °C until use.

#### Step 2: Synthesis of **Benzyl Vinylcarbamate**[4]

- A distillation flask is charged with 150-200 mL of toluene and 0.5 g of phenothiazine and heated to 105-110 °C.
- A receiver flask is charged with 86 g (0.8 mol) of benzyl alcohol, 0.05 g of phenothiazine, and 0.1-0.3 g of triethylamine. This mixture is cooled in an ice bath and stirred.
- The previously prepared toluene solution of acryloyl azide (1 mol) is pumped into the distillation flask over 4-5 hours, maintaining a pot temperature of 105-110 °C. The vapor temperature should be in the range of 80-100 °C.
- The distillate, containing the in situ generated vinyl isocyanate, is collected directly into the stirred benzyl alcohol mixture.
- After the addition of acryloyl azide is complete, an additional 10-20 mL of toluene is distilled over.
- The receiver flask is then isolated, and its contents are stirred at 0-5 °C for 1-2 hours.
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete, as monitored by HPLC.
- The mixture is concentrated in vacuo to a weight of 200-250 g.
- The residue is treated with 300-350 mL of heptane and cooled to 15 °C with stirring.
- Seeding with a few crystals of **benzyl vinylcarbamate** may be necessary to induce crystallization. The mixture is stirred for 2-3 hours.
- The product is collected by filtration, washed with heptane, and dried in vacuo. The expected yield is 115-128 g (65-72%).[4]

The molecular weight of the product can be confirmed by electrospray mass spectrometry, which should show a peak at m/z 178 (M+H)+.[1]



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Caption: Synthetic workflow for **Benzyl Vinylcarbamate**.

## Applications in Drug Development and Organic Synthesis

**Benzyl vinylcarbamate** serves as a valuable synthetic intermediate. Its primary reported application is as a reagent in the synthesis of CF<sub>3</sub>- or -CF<sub>2</sub>- substituted tetrahydroquinolines. [3] Additionally, the reactivity of the vinyl group, particularly the carbon alpha to the nitrogen,

allows for ready alkylation. This property has been exploited in the synthesis of a-lactam antibiotics.<sup>[1]</sup> While benzyl carbamate derivatives, in general, are important intermediates in the synthesis of various pharmaceuticals, including HIV-integrase inhibitors, specific examples detailing the use of **benzyl vinylcarbamate** in the total synthesis of marketed drugs are not readily available in the reviewed literature.

## Safety Information

**Benzyl vinylcarbamate** is classified as harmful if swallowed and causes skin and serious eye irritation.<sup>[2]</sup> It may also cause respiratory irritation.<sup>[2]</sup>

### Precautionary Measures:

- **Handling:** Handle in a well-ventilated area. Wear suitable protective clothing, including chemical-impermeable gloves, and eye/face protection.<sup>[5]</sup> Avoid the formation of dust and aerosols.<sup>[5]</sup>
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place.<sup>[5]</sup>
- **First Aid:**
  - **Inhalation:** Move the person into fresh air. If not breathing, give artificial respiration.<sup>[6]</sup>
  - **Skin Contact:** Wash off with soap and plenty of water.<sup>[6]</sup>
  - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes.<sup>[6]</sup>
  - **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water.<sup>[6]</sup>
- **Fire Fighting:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.<sup>[6]</sup> Wear self-contained breathing apparatus for firefighting if necessary.  
<sup>[6]</sup>

For complete safety information, refer to the substance's Safety Data Sheet (SDS).

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## References

- 1. Benzyl vinylcarbamate | 84713-20-2 [chemicalbook.com]
- 2. benzyl N-ethenylcarbamate | C10H11NO2 | CID 10931982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. How to synthesize Benzyl vinylcarbamate?\_Chemicalbook [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Page loading... [wap.guidechem.com]
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